

Solubility Profile of 4-Bromohexanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

Cat. No.: B14571254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **4-bromohexanoic acid** in various common laboratory solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, pharmaceutical development, and materials science. This document compiles available quantitative and qualitative data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow of the solubility testing process.

Core Concepts in Solubility

The solubility of a compound is governed by the principle of "like dissolves like." The molecular structure of **4-bromohexanoic acid**, featuring a polar carboxylic acid head and a nonpolar six-carbon chain with a bromine atom, results in a nuanced solubility profile. The carboxylic acid group can engage in hydrogen bonding, promoting solubility in polar protic solvents. Conversely, the alkyl chain contributes to its affinity for nonpolar organic solvents. The presence of the electronegative bromine atom at the 4-position also influences the molecule's overall polarity and, consequently, its solubility.

Quantitative and Qualitative Solubility Data

Direct quantitative solubility data for **4-bromohexanoic acid** is not extensively available in the public domain. However, by combining inferred data, information on its structural isomer (6-bromohexanoic acid), and general principles of carboxylic acid solubility, a representative profile can be assembled.

Solvent	Solvent Type	Predicted/Inferred Solubility of 4-Bromohexanoic Acid	Quantitative Data for 6-Bromohexanoic Acid
Water	Polar Protic	Sparingly Soluble	Moderately Soluble[1]
Methanol	Polar Protic	High[2]	0.1 g/mL[2][3]
Ethanol	Polar Protic	High	Highly Soluble[1]
Acetone	Polar Aprotic	High	Highly Soluble[1]
Diethyl Ether	Nonpolar	Soluble	Not specified
Dichloromethane	Halogenated	Soluble	Not specified
Hexane	Nonpolar	Sparingly Soluble	Not specified
Toluene	Nonpolar	Soluble	Not specified
5% Aqueous NaOH	Basic	Soluble (forms a salt)	Soluble (forms a salt)
5% Aqueous HCl	Acidic	Insoluble	Insoluble

Note: The solubility of carboxylic acids in aqueous solutions is highly pH-dependent. In basic solutions, **4-bromohexanoic acid** will deprotonate to form the more soluble carboxylate salt.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound such as **4-bromohexanoic acid**.

Objective: To determine the qualitative and semi-quantitative solubility of **4-bromohexanoic acid** in a range of solvents.

Materials:

- **4-Bromohexanoic acid**
- A selection of solvents (e.g., water, methanol, ethanol, acetone, diethyl ether, dichloromethane, hexane, toluene)
- 5% (w/v) aqueous sodium hydroxide (NaOH) solution
- 5% (v/v) aqueous hydrochloric acid (HCl) solution
- Test tubes and rack
- Vortex mixer
- Graduated cylinders and pipettes
- Analytical balance

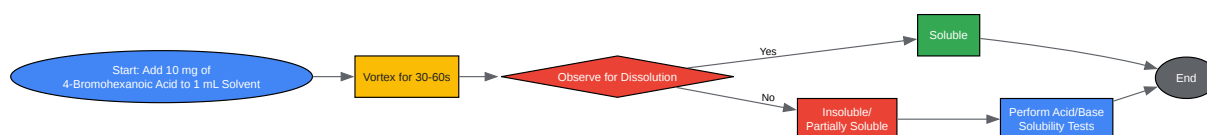
Procedure:

- Preparation: Label a series of clean, dry test tubes with the names of the solvents to be tested.
- Initial Solvent Addition: Add 1 mL of a specific solvent to its corresponding labeled test tube.
- Solute Addition: Accurately weigh approximately 10 mg of **4-bromohexanoic acid** and add it to the test tube containing the solvent.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer for 30-60 seconds.
- Observation: Observe the mixture. If the solid dissolves completely, the compound is considered "soluble" in that solvent at that concentration. If some solid remains, the compound is "partially soluble" or "insoluble."

- Incremental Addition for Soluble Compounds (Semi-Quantitative): If the compound dissolves in the initial 1 mL, continue to add pre-weighed portions of the solute (e.g., 10 mg at a time), mixing thoroughly after each addition, until the solution becomes saturated (i.e., no more solute will dissolve). Record the total mass of solute that dissolved in the 1 mL of solvent to obtain a semi-quantitative solubility value.
- Acid-Base Solubility Testing:
 - To a test tube containing 1 mL of 5% aqueous NaOH, add approximately 10 mg of **4-bromohexanoic acid**. Mix and observe for dissolution, which indicates the formation of a soluble salt.
 - To a test tube containing 1 mL of 5% aqueous HCl, add approximately 10 mg of **4-bromohexanoic acid**. Mix and observe. As a carboxylic acid, it is not expected to dissolve in an acidic solution.
- Data Recording: Record all observations in a structured table, noting whether the compound was soluble, partially soluble, or insoluble in each solvent, and including any semi-quantitative data obtained.

Visualizing the Experimental Workflow

The following diagram illustrates the logical progression of the solubility testing protocol.



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Caption: A flowchart of the experimental workflow for determining solubility.

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